

# Isovaleric Acid-d9: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: Isovaleric acid-d9

Cat. No.: B569826

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CAS Number: 344298-81-3

This technical guide provides an in-depth overview of **Isovaleric acid-d9**, a deuterated analog of isovaleric acid. It is intended for researchers, scientists, and drug development professionals who utilize this compound in their work. This guide covers its chemical and physical properties, safety data, handling and storage protocols, and emergency procedures.

## Chemical and Physical Properties

**Isovaleric acid-d9** is a stable, isotopically labeled form of isovaleric acid where nine hydrogen atoms have been replaced by deuterium. This labeling makes it a valuable tool in various research applications, including metabolic studies and as an internal standard in mass spectrometry-based analyses.

Property	Value	Reference
CAS Number	344298-81-3	[1][2][3][4][5][6][7]
Molecular Formula	C <sub>5</sub> HD <sub>9</sub> O <sub>2</sub>	[3][5][6][7]
Molecular Weight	111.19 g/mol	[3][6][7][8]
Appearance	Colorless liquid	[9]
Isotopic Purity	≥98 atom % D	[10]
Chemical Purity	≥97% (CP)	[10]

Note: Some physical properties are referenced from the non-deuterated form, Isovaleric acid (CAS 503-74-2), as specific data for the deuterated form is limited.

Property (from Isovaleric acid)	Value	Reference
Flash Point	71 °C - 74 °C	<a href="#">[10]</a> <a href="#">[11]</a>
Boiling Point	175-177 °C	<a href="#">[12]</a>
Melting Point	-29 °C	<a href="#">[12]</a>
Density	0.925 - 0.937 g/cm <sup>3</sup>	<a href="#">[12]</a> <a href="#">[13]</a>
Solubility	Slightly soluble in water. Soluble in alcohol and other organic solvents.	<a href="#">[9]</a> <a href="#">[11]</a>

## Safety Data Sheet (SDS) Summary

The safety information provided is a compilation from various sources, with much of the detailed toxicological and emergency data derived from the Safety Data Sheet for the non-deuterated Isovaleric acid (CAS 503-74-2). It is crucial to handle **Isovaleric acid-d9** with the same precautions as its non-deuterated counterpart.

## GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.[11] [13][14][15]
Serious Eye Damage/Eye Irritation	1	H314: Causes severe skin burns and eye damage.[10]
Flammable Liquids	4	H227: Combustible liquid.[11]
Skin Irritation	2	H315: Causes skin irritation. [16]
Serious Eye Irritation	2	H319: Causes serious eye irritation.[16]
Skin Sensitization	1	H317: May cause an allergic skin reaction.[16]
Hazardous to the Aquatic Environment, Long-term Hazard	3	H412: Harmful to aquatic life with long lasting effects.

Signal Word: Danger[10][14]

Hazard Pictograms:

- GHS05: Corrosion[10]
- GHS07: Exclamation Mark[16]

## Toxicological Data (from Isovaleric acid)

Test	Species	Route	Value	Reference
LD50	Rat	Oral	> 2,000 mg/kg	[14][15]
LD50	Rat	Oral	1860 mg/kg	[17]
LD50	Rabbit	Dermal	3,560 mg/kg	[15]

## Experimental Protocols

### Handling and Storage

#### Handling:

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[\[13\]](#)[\[14\]](#)
- Work in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of vapors.[\[14\]](#)
- Avoid contact with skin, eyes, and clothing.[\[14\]](#)
- Keep away from heat, sparks, and open flames.[\[14\]](#)
- Wash hands thoroughly after handling.[\[14\]](#)

#### Storage:

- Store in a cool, dry, and well-ventilated area.[\[14\]](#)
- Keep the container tightly closed.[\[14\]](#)
- Store away from incompatible materials such as strong bases, oxidizing agents, and reducing agents.[\[14\]](#)
- Recommended storage temperature is at room temperature, away from light and moisture.[\[8\]](#)

### First Aid Measures

- In case of eye contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[\[11\]](#)[\[14\]](#)
- In case of skin contact: Immediately remove all contaminated clothing. Wash skin with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[\[11\]](#)[\[14\]](#)

- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Do not use mouth-to-mouth resuscitation. Seek immediate medical attention.[\[11\]](#)[\[14\]](#)
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[11\]](#)[\[14\]](#)

## Spill and Disposal Procedures

### Spill Response:

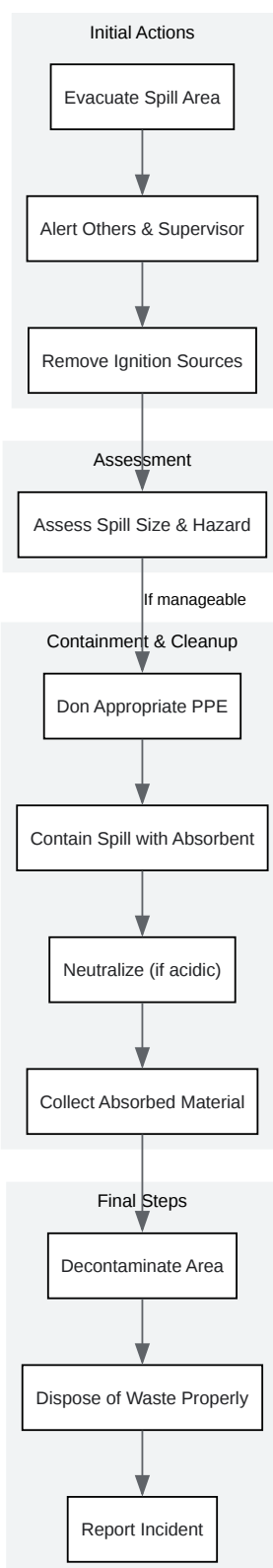
- Evacuate and Ventilate: Immediately evacuate the area and ensure adequate ventilation. Remove all sources of ignition.[\[11\]](#)[\[14\]](#)
- Containment: Wear appropriate PPE. Contain the spill using inert absorbent materials like sand, earth, or vermiculite.[\[11\]](#)
- Neutralization: For acid spills, cautiously neutralize with a suitable agent like sodium bicarbonate.[\[11\]](#)
- Collection: Carefully collect the absorbed material into a sealable container for disposal.[\[11\]](#)
- Decontamination: Clean the spill area thoroughly with soap and water.

### Disposal:

- Dispose of the waste material in accordance with local, state, and federal regulations.[\[18\]](#)
- Do not allow the product to enter drains or waterways.[\[16\]](#)
- Contact a licensed professional waste disposal service for disposal of this material.[\[15\]](#)

## Visualized Experimental Workflow

The following diagram illustrates the general workflow for responding to a chemical spill of **Isovaleric acid-d9**.



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Caption: Chemical spill response workflow for **Isovaleric acid-d9**.

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